

# sulfameter drug bank identification DB06821

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## Compound Focus: Sulfameter

CAS No.: 651-06-9

Cat. No.: S544117

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## Drug Identification and Chemical Profile

The table below summarizes the core identification and chemical data for **Sulfameter**, as per its DrugBank record [1].

Property	Description
Generic Name	Sulfameter [1]
DrugBank Accession Number	DB06821 [1]
Chemical Formula	C <sub>11</sub> H <sub>12</sub> N <sub>4</sub> O <sub>3</sub> S [1]
Molecular Weight	280.3 g/mol [1]
CAS Registry Number	651-06-9 [1] [2]
Synonyms	Sulfamethoxydiazine, Sulfametoxydiazine, Sulfa-5-methoxypyrimidine [1]
IUPAC Name	4-amino-N-(5-methoxypyrimidin-2-yl)benzene-1-sulfonamide [1]
SMILES	<chem>COc1ncnc(N)ns1(=O)=O</chem> C <sub>2</sub> =CC=C(C=C <sub>2</sub> )N [1] [2]

Property	Description
InChI Key	GPTONYMQFTZPKC-UHFFFAOYSA-N [1] [2]
Drug Class	Sulfonamide antibiotic [2]
Approval Status	Approved [1]

## Pharmacological and Experimental Data

This table consolidates available pharmacological, toxicological, and experimental data from the search results.

Aspect	Details
Mechanism of Action	Competitive inhibitor of bacterial <b>dihydropteroate synthase (DHPS)</b> [1] [2].
Pharmacodynamics	Bacteriostatic; it competitively inhibits the incorporation of PABA into dihydrofolic acid, disrupting bacterial folate synthesis [2].
Associated Conditions	Historically used for <b>leprosy, urinary, and respiratory tract infections</b> [1].

| **Solubility (in vitro)** | **DMSO**: 56 mg/mL (199.78 mM) [3]. **Water**: Insoluble [3]. **Ethanol**: Insoluble [3]. || **In vivo Preparation** | Can form a homogeneous suspension at  $\geq 5$  mg/ml using a vehicle like 1% CMC-Na [3]. |

## Experimental Protocol: In Vitro Solubility Assessment

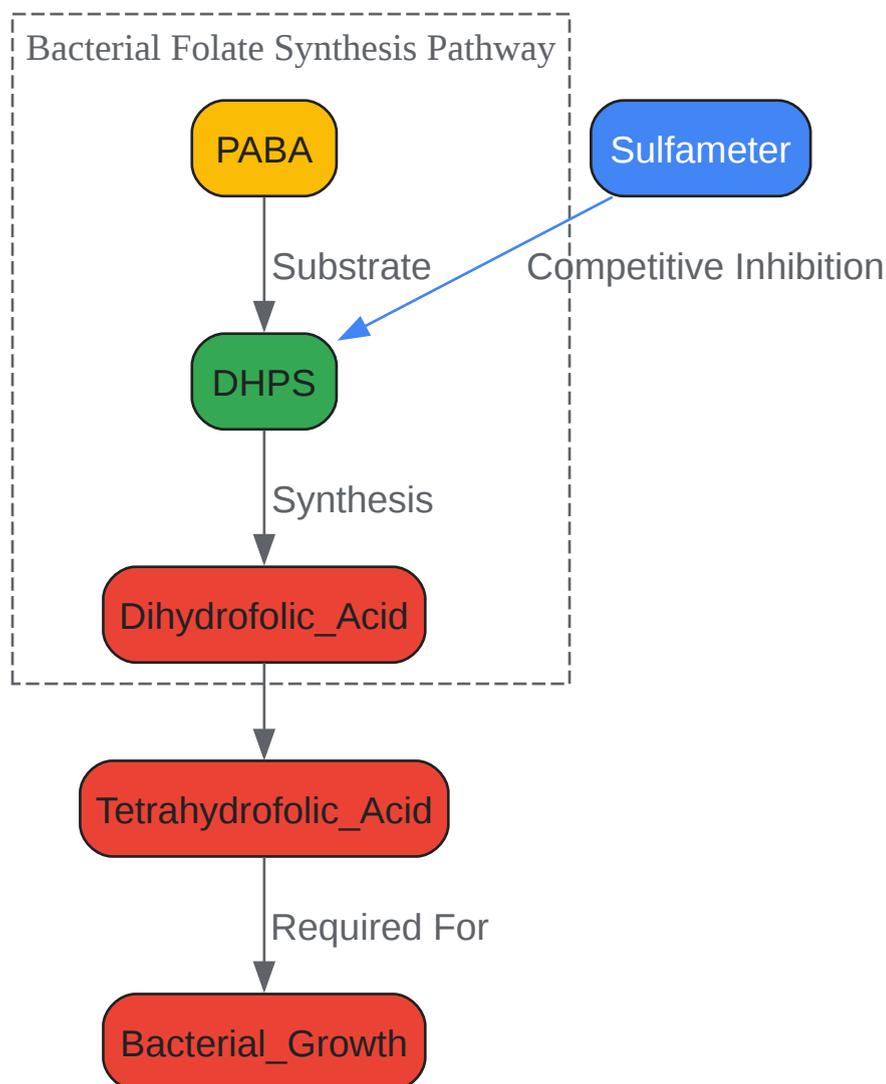
This protocol is based on the experimental data sheet for **Sulfameter** [3].

- **Objective**: To determine the solubility of **Sulfameter** in various solvents for preparing stock solutions for *in vitro* biological assays.
- **Materials**:
  - **Sulfameter** powder (e.g., Selleckchem Catalog No. S1618) [3].

- Solvents: DMSO, purified water, absolute ethanol.
- Laboratory equipment: Analytical balance, microcentrifuge tubes, vortex mixer, centrifuge.
- **Method:**
  - **Weighing:** Accurately weigh 1-2 mg of **Sulfameter** powder into separate microcentrifuge tubes.
  - **Solvent Addition:** Add the desired solvent (e.g., 1 mL of DMSO) to the powder.
  - **Mixing:** Vortex the mixture vigorously for 1-2 minutes to ensure thorough mixing. For challenging suspensions, brief sonication in a water bath sonicator can be applied.
  - **Observation:** Visually inspect the solution for any undissolved particles. A clear solution indicates solubility. Cloudiness or precipitate indicates insolubility.
  - **Centrifugation** (Optional): If necessary, centrifuge the sample at high speed (e.g., 10,000-15,000 rpm) for 5-10 minutes to pellet any insoluble material.
- **Note:** Selleckchem indicates that actual solubility may show slight batch-to-batch variations, which is considered normal [3].

## Mechanism of Action Visualization

The following Graphviz diagram illustrates the antibacterial mechanism of **Sulfameter** by inhibiting the bacterial folate synthesis pathway.



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**Sulfameter** inhibits DHPS, blocking bacterial folate synthesis and growth [1] [2].

## Conclusion

This guide provides a foundational profile of **Sulfameter** (DB06821). A complete whitepaper would require more extensive data, particularly on **pharmacokinetics (absorption, distribution, metabolism, excretion)** and **full toxicology profiles**, which were not available in the current search results [1].

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## References

1. : Uses, Interactions, Mechanism of Action | Sulfameter Online DrugBank [[go.drugbank.com](https://go.drugbank.com)]
2. sulfametoxydiazine | Ligand page | IUPHAR/BPS Guide to... [[guidetopharmacology.org](https://guidetopharmacology.org)]
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